

An In-depth Technical Guide to the Spectroscopic Data of Methyl 4-octyloxybenzoate

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Compound of Interest

Compound Name: **Methyl 4-octyloxybenzoate**

Cat. No.: **B1363469**

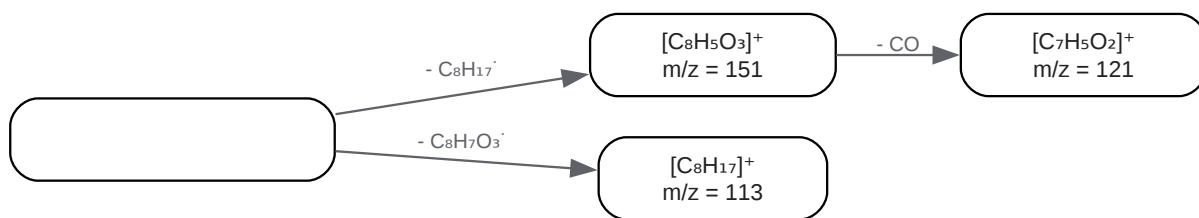
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This guide provides a comprehensive analysis of the spectroscopic data for **Methyl 4-octyloxybenzoate** ($C_{16}H_{24}O_3$), a compound of interest in materials science and organic synthesis. By delving into the nuances of Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, we aim to equip researchers, scientists, and drug development professionals with the foundational knowledge to confidently identify and characterize this molecule.

Molecular Structure and Spectroscopic Overview

Methyl 4-octyloxybenzoate is an aromatic ester characterized by a central benzene ring substituted with a methoxycarbonyl group and an octyloxy chain. This unique combination of a rigid aromatic core and a flexible aliphatic chain imparts properties that are leveraged in various applications, including liquid crystals and as a synthetic intermediate.

A thorough spectroscopic analysis is paramount for confirming the structural integrity and purity of **Methyl 4-octyloxybenzoate**. This guide will dissect the key features of its 1H NMR, ^{13}C NMR, IR, and mass spectra, providing a detailed interpretation of the data.

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